

Strategic Sourcing & Synthesis Guide: 5-Chloro-2-(trifluoromethyl)nicotinamide

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Compound of Interest

Compound Name: 5-Chloro-2-(trifluoromethyl)nicotinamide
Cat. No.: B15231268

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Executive Summary

5-Chloro-2-(trifluoromethyl)nicotinamide (CAS: 1807220-81-0) is a critical pyridine-based building block used in the development of agrochemicals (e.g., flonicamid analogs) and pharmaceuticals targeting voltage-gated sodium channels (NaV1.8 inhibitors).

Market Reality: Unlike its carboxylic acid precursor, the amide form is frequently not a stock catalog item at major distributors. It is often "Make-to-Order" (MTO) or requires custom synthesis.

Strategic Recommendation: For rapid R&D access, the most reliable procurement strategy is to source the precursor, 5-Chloro-2-(trifluoromethyl)nicotinic acid (CAS: 823222-02-2), and perform a one-step amidation in-house or via a Contract Research Organization (CRO). This guide details the sourcing landscape for the precursor, the price analysis, and the validated technical protocol for conversion and quality assurance.

Chemical Profile & Identifiers[1][2][3][4][5][6][7]

Precise identification is crucial due to the prevalence of regioisomers (e.g., 6-chloro or 4-trifluoromethyl variants) which have distinct CAS numbers and reactivities.

Feature	Target Molecule	Primary Commercial Precursor
Name	5-Chloro-2-(trifluoromethyl)nicotinamide	5-Chloro-2-(trifluoromethyl)nicotinic acid
Structure	Pyridine ring with -Cl at C5, -CF3 at C2, -CONH2 at C3	Pyridine ring with -Cl at C5, -CF3 at C2, -COOH at C3
CAS Number	1807220-81-0	823222-02-2
Formula	C7H4ClF3N2O	C7H3ClF3NO2
Mol. ^[1] ^[2] ^[3] ^[4] Weight	224.57 g/mol	225.55 g/mol
Availability	Low (Make-to-Order)	High (In Stock)

Sourcing Landscape: Suppliers & Price Analysis^[1]

Primary Strategy: Sourcing the Acid Precursor (CAS 823222-02-2)

The acid is readily available from specialized fluorochemistry and heterocyclic building block suppliers.

Table 1: Supplier & Price Matrix (Estimated R&D Scale)

Supplier Tier	Representative Vendors	Pack Size	Est. Price (USD)	Lead Time
Tier 1 (Global Distributors)	Sigma-Aldrich (MilliporeSigma), Fisher Scientific	250 mg	\$180 - \$250	1-3 Days
Tier 2 (Specialty Chemical)	BLD Pharm, ChemScene, Anichem	1 g	\$150 - \$200	3-7 Days
Tier 3 (Bulk/CRO)	WuXi AppTec, Enamine, Combi- Blocks	10 g+	RFQ (approx. \$80/g)	2-4 Weeks

Note: Prices are indicative of Q1 2026 market rates and subject to fluctuation based on raw material costs (fluorination reagents).

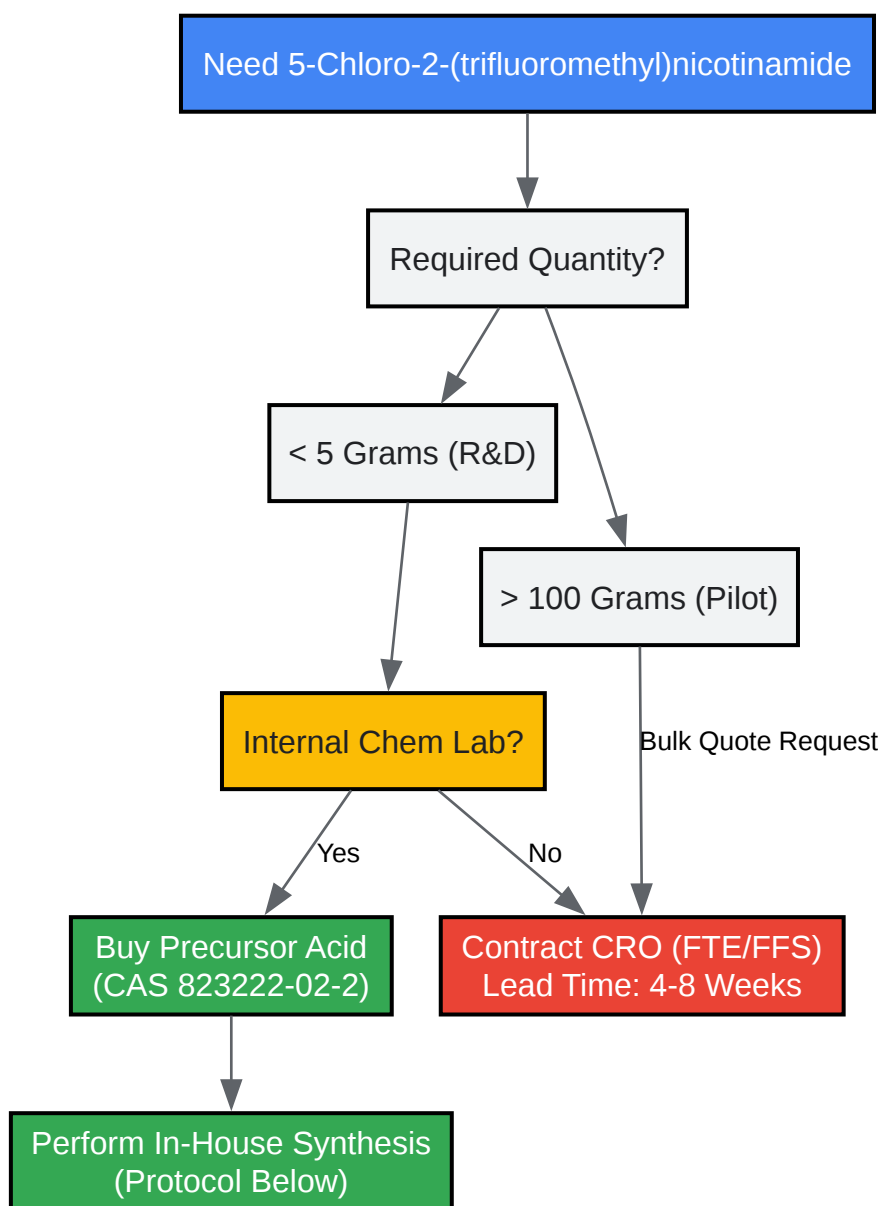
Secondary Strategy: Custom Synthesis of the Amide

If internal synthesis capabilities are unavailable, you must request a quote for CAS 1807220-81-0.

- Cost Multiplier: Expect to pay 3.0x – 5.0x the molar equivalent price of the acid.
- Typical Quote: \$800 - \$1,200 for 1 gram (4-6 week lead time).

Sourcing Decision Logic

The following decision tree illustrates the optimal procurement path based on your project's scale and timeline.



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Figure 1: Strategic sourcing decision tree for **5-Chloro-2-(trifluoromethyl)nicotinamide**.

Technical Protocol: Synthesis & Conversion

Objective: Convert commercially available 5-Chloro-2-(trifluoromethyl)nicotinic acid to the target amide. Mechanism: Acid Chloride formation followed by Ammonolysis.

Reaction Scheme[4][6][10]

- Activation: Carboxylic acid + Thionyl Chloride (

)

Acid Chloride.

- Amidation: Acid Chloride + Aqueous Ammonia (

)

Primary Amide.

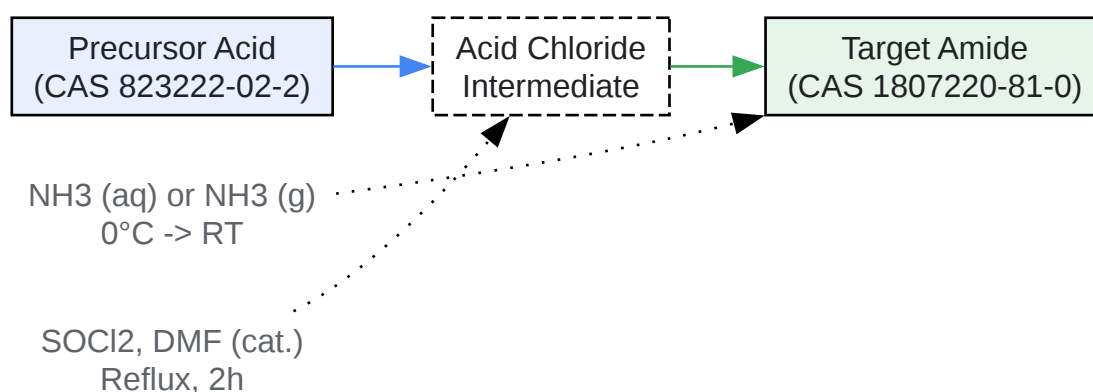
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Figure 2: Two-step synthesis pathway via acid chloride intermediate.

Step-by-Step Methodology

Note: All steps must be performed in a fume hood due to the release of HCl and gases.

Step 1: Acid Chloride Formation

- Charge a round-bottom flask with 1.0 eq of 5-Chloro-2-(trifluoromethyl)nicotinic acid.
- Add dry Toluene (5-10 volumes) as solvent.
- Add 1.5 - 3.0 eq of Thionyl Chloride (
-).
- Add 0.05 eq of DMF (Dimethylformamide) as a catalyst.

- Reflux at 80-100°C for 2-3 hours. Monitor by TLC (quench aliquot with methanol to check for methyl ester formation).
- Concentrate under reduced pressure to remove excess and toluene. Result: Crude yellow oil/solid (Acid Chloride).

Step 2: Ammonolysis

- Dissolve the crude acid chloride in dry Dichloromethane (DCM) or THF (5 volumes).
- Cool the solution to 0°C in an ice bath.
- Slowly add 5.0 eq of Aqueous Ammonia (25-28%) or bubble anhydrous ammonia gas through the solution.
- Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 1 hour.
- Workup: Filter the precipitate (if solid) or separate the organic layer.^[5] Wash organic layer with water, brine, and dry over
.
- Concentrate to yield the crude amide.
- Purification: Recrystallize from Ethanol/Water or purify via Flash Column Chromatography (Hexane/Ethyl Acetate).

Quality Assurance & Validation Protocols

Trustworthiness in sourcing depends on rigorous validation. Whether you synthesize it or buy it, the following analytical controls are mandatory.

Critical Impurity Profile

When analyzing the final product, look for these specific impurities:

- Unreacted Acid (Precursor): Due to incomplete conversion or hydrolysis of the acid chloride.

- Dimer Formation: Reaction of the acid chloride with the amide product (rare but possible).
- Regioisomers: If the starting material was impure (e.g., 6-chloro isomer).

HPLC Method for Purity Assessment

This protocol separates the polar acid from the neutral amide.

Table 2: HPLC Method Parameters

Parameter	Specification
Column	C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 4.6 x 150mm, 5µm)
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-2 min: 10% B; 2-15 min: 10%
	90% B; 15-20 min: 90% B
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (aromatic ring) and 220 nm (amide bond)
Retention Time	Acid Precursor: ~6-8 min; Target Amide: ~9-11 min (Amide is less polar than ionized acid)

Acceptance Criteria

- Purity:
95.0% (Area %)[6][7]
- Appearance: White to off-white solid.
- Identity (1H-NMR): Diagnostic peaks for the amide

protons (broad singlets, typically

7.5 - 8.5 ppm in DMSO-

) and the aromatic pyridine protons.

Supply Chain Risks & Safety

- Regulatory: The trifluoromethyl group often flags compounds for export control (dual-use goods) in some jurisdictions. Ensure the supplier provides a valid End-User Statement (EUS) if importing across borders.
- Safety (SDS):
 - H315/H319: Causes skin and serious eye irritation.
 - Handling: Use standard PPE. The acid chloride intermediate is corrosive and moisture-sensitive.

References

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